

An In-depth Technical Guide to 2-Methyl-2-phenyl-1,3-dioxolane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-2-phenyl-1,3-dioxolane

Cat. No.: B8808167

[Get Quote](#)

CAS Number: 3674-77-9

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methyl-2-phenyl-1,3-dioxolane**, a versatile chemical compound with significant applications in organic synthesis and potential relevance in medicinal chemistry. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis and use, and explores the broader biological context of the 1,3-dioxolane scaffold.

Chemical and Physical Properties

2-Methyl-2-phenyl-1,3-dioxolane, also known as acetophenone ethylene ketal, is a cyclic ketal.^{[1][2]} Its core structure consists of a 1,3-dioxolane ring with a methyl and a phenyl group attached to the C2 position.^{[1][2]} This structure makes it a valuable protecting group for the carbonyl functionality of acetophenone.

Table 1: Physicochemical Properties of **2-Methyl-2-phenyl-1,3-dioxolane**

| Property | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 3674-77-9 | [1] [3] |
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | [1] [2] [3] |
| Molecular Weight | 164.20 g/mol | [1] [2] [3] |
| IUPAC Name | 2-methyl-2-phenyl-1,3-dioxolane | [2] |
| Synonyms | Acetophenone ethylene ketal, 1,3-Dioxolane, 2-methyl-2-phenyl- | [1] [2] [3] |
| Appearance | Not explicitly stated, likely a liquid | |
| Boiling Point | Data not consistently available | [4] |
| Melting Point | Data not consistently available | [4] |
| Density | Data not consistently available | [4] |

Spectroscopic Data

The structural identity of **2-Methyl-2-phenyl-1,3-dioxolane** can be confirmed through various spectroscopic techniques.

Table 2: Key Spectroscopic Data for **2-Methyl-2-phenyl-1,3-dioxolane**

| Technique | Key Data Points | Source(s) |
|---------------------|---|---|
| ¹³ C NMR | Spectra available for viewing. | [2] [5] |
| GC-MS | Mass spectrum characterized by major fragments. Top peak at m/z 149, second highest at m/z 105. | [2] |
| IR Spectroscopy | Vapor phase IR spectrum available. | [2] [5] |

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, application, and deprotection of **2-Methyl-2-phenyl-1,3-dioxolane**.

Synthesis of 2-Methyl-2-phenyl-1,3-dioxolane (Acetophenone Protection)

The most common method for the synthesis of **2-Methyl-2-phenyl-1,3-dioxolane** is the acid-catalyzed reaction of acetophenone with ethylene glycol.^{[6][7]} The reaction is an equilibrium, and to drive it towards the product, water is typically removed azeotropically using a Dean-Stark apparatus.^{[7][8]}

Experimental Protocol: Synthesis of **2-Methyl-2-phenyl-1,3-dioxolane**

- Materials:
 - Acetophenone
 - Ethylene glycol (1.1 - 1.5 equivalents)
 - p-Toluenesulfonic acid (PTSA) (catalytic amount, e.g., 0.01-0.05 equivalents)
 - Toluene (as solvent)
 - Saturated aqueous sodium bicarbonate solution
 - Brine
 - Anhydrous magnesium sulfate or sodium sulfate
- Procedure:
 - To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add acetophenone, toluene, and ethylene glycol.
 - Add a catalytic amount of p-toluenesulfonic acid to the mixture.

- Heat the mixture to reflux. The water-toluene azeotrope will begin to collect in the Dean-Stark trap.
- Continue refluxing until no more water is collected in the trap, indicating the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- Quench the reaction by adding saturated aqueous sodium bicarbonate solution to neutralize the acid catalyst.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **2-Methyl-2-phenyl-1,3-dioxolane**.
- The product can be further purified by vacuum distillation.

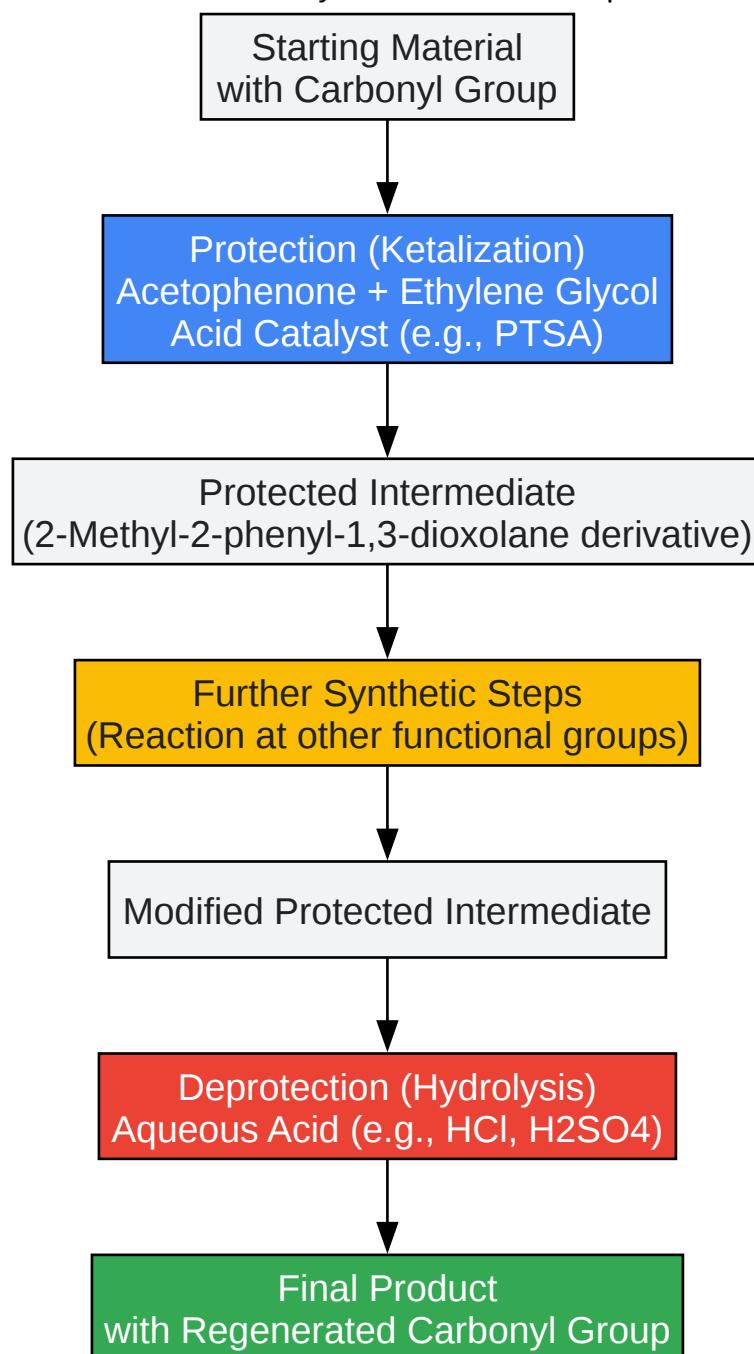
A microwave-assisted variation of this synthesis has been reported to achieve high conversion and yields in shorter reaction times.[\[6\]](#)

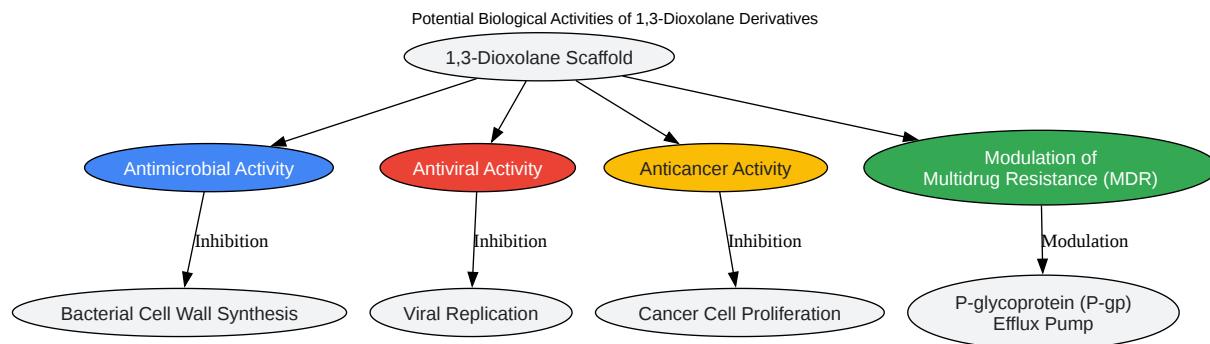
Application as a Protecting Group in Organic Synthesis

The primary utility of **2-Methyl-2-phenyl-1,3-dioxolane** is as a protecting group for the carbonyl functionality of acetophenone and related methyl ketones.[\[1\]](#) The dioxolane ring is stable under basic, nucleophilic, and reductive conditions, allowing for chemical transformations on other parts of a molecule without affecting the protected carbonyl group.[\[7\]](#) [\[9\]](#)

Logical Workflow for the Use of **2-Methyl-2-phenyl-1,3-dioxolane** as a Protecting Group

Workflow for Carbonyl Protection and Deprotection





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 2-Methyl-2-phenyl-1,3-dioxolane | C10H12O2 | CID 138006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Dioxolane, 2-methyl-2-phenyl- [webbook.nist.gov]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. spectrabase.com [spectrabase.com]
- 6. researchgate.net [researchgate.net]
- 7. 1,3-Dioxanes, 1,3-Dioxolanes [organic-chemistry.org]
- 8. benchchem.com [benchchem.com]

- 9. [benchchem.com \[benchchem.com\]](https://www.benchchem.com/b8808167)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methyl-2-phenyl-1,3-dioxolane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8808167#2-methyl-2-phenyl-1-3-dioxolane-cas-number-3674-77-9>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com